

"cation ordering in non-stoichiometric magnesium aluminate spinel"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Magnesium aluminate*

Cat. No.: *B223811*

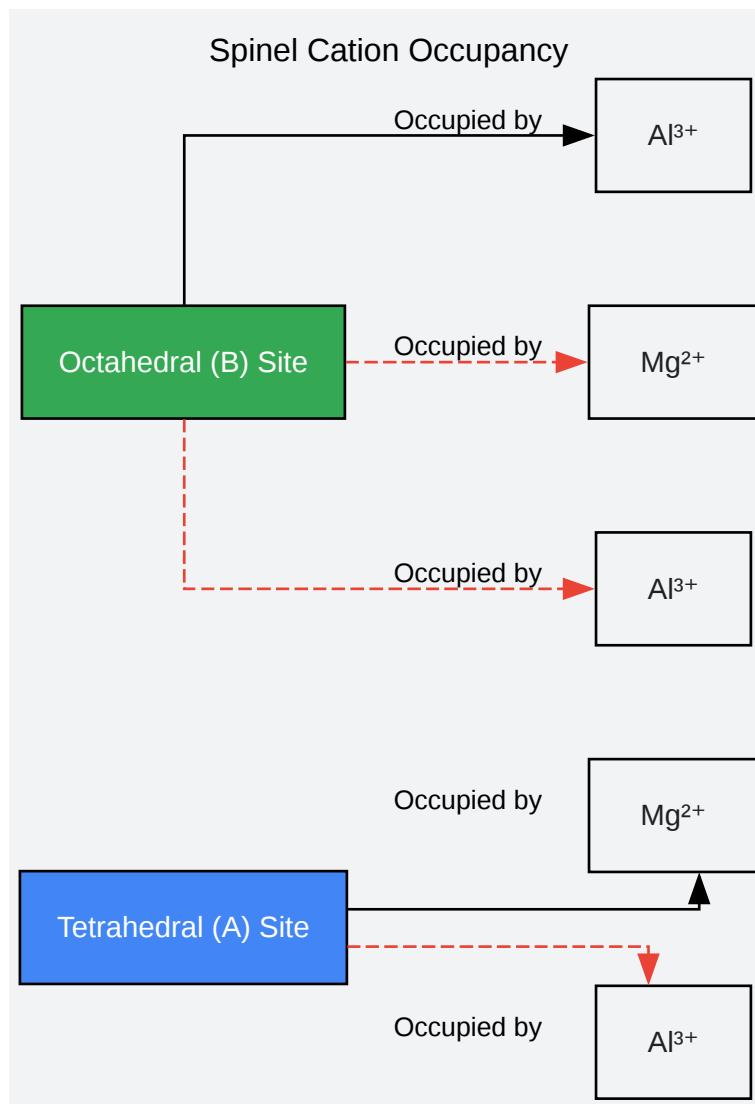
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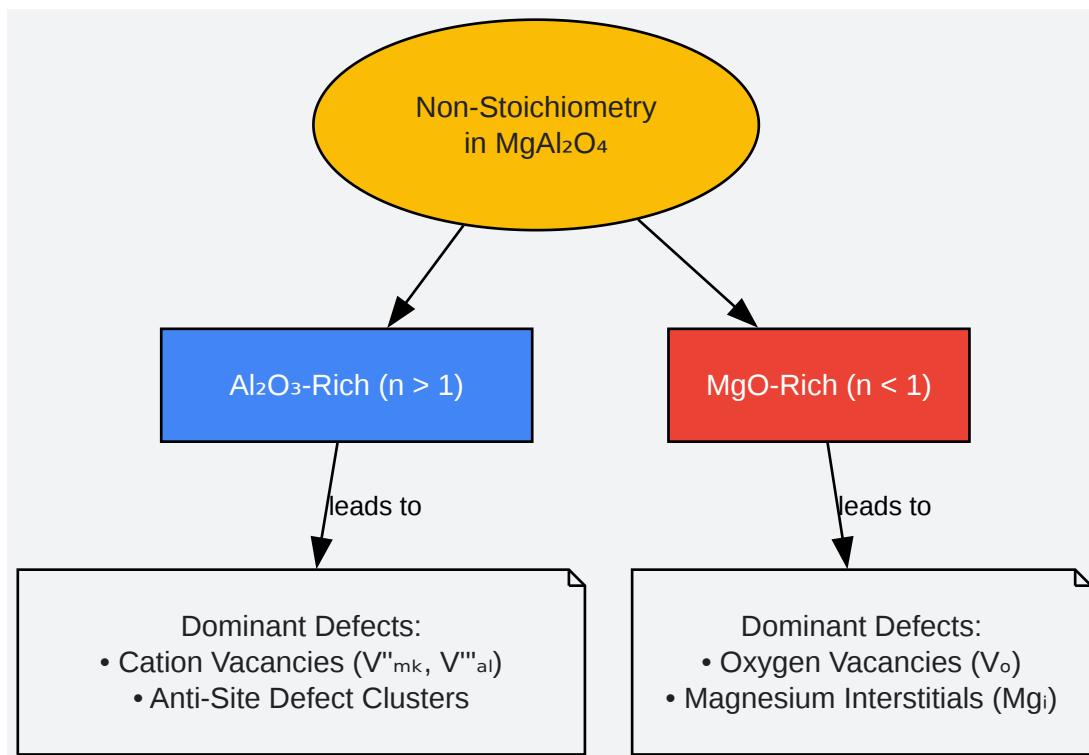
Introduction to Magnesium Aluminate Spinel (MgAl₂O₄)

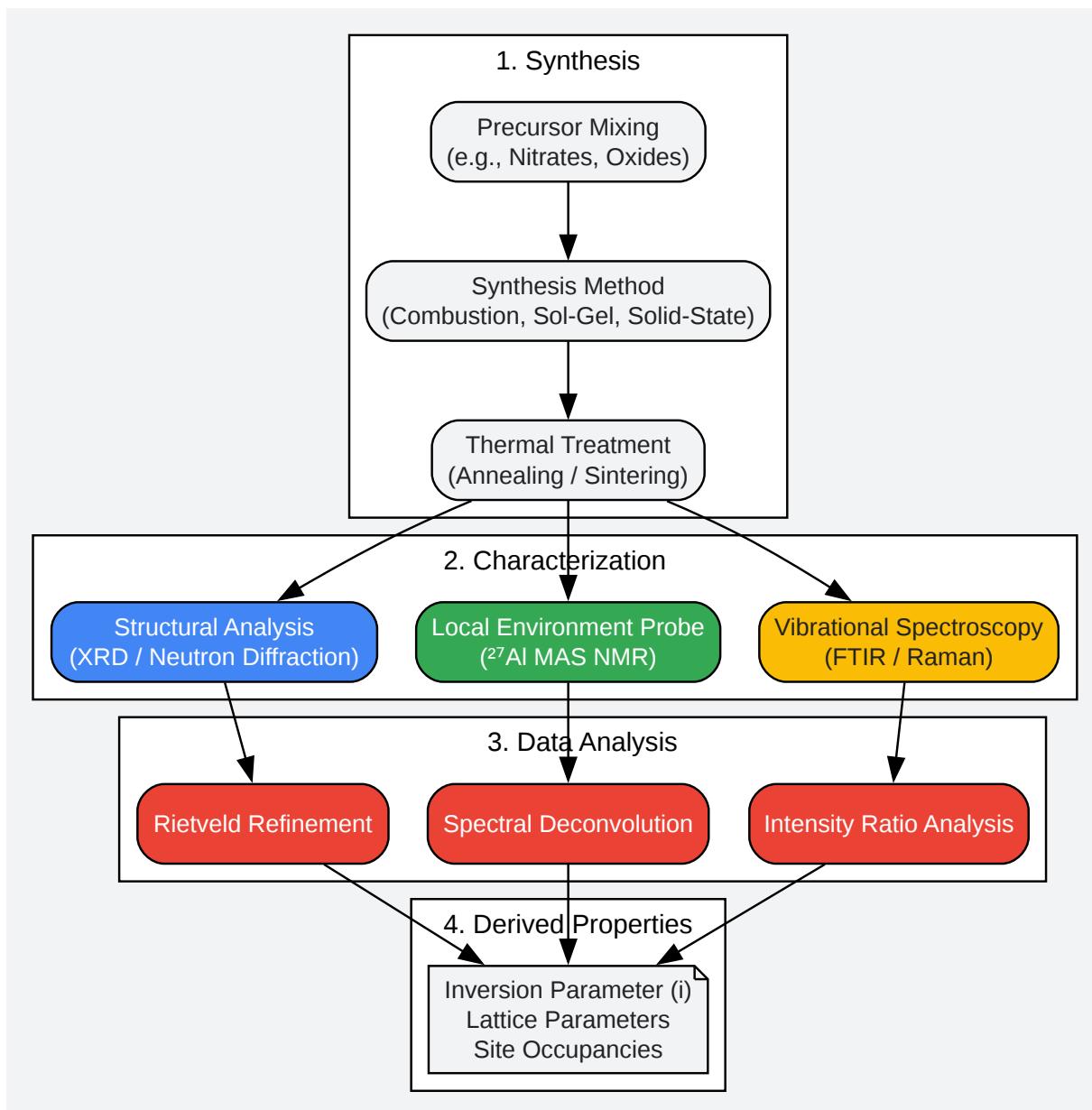
Magnesium aluminate spinel (MgAl₂O₄) is a ceramic material with a cubic crystal structure that has garnered significant interest for geological and industrial applications, including refractories, transparent armor, and catalyst supports.^{[1][2]} The spinel structure consists of a close-packed cubic arrangement of oxygen anions, with cations occupying one-eighth of the tetrahedral (A) sites and one-half of the octahedral (B) sites.^{[3][4]}

In a "normal" stoichiometric spinel, the divalent Mg²⁺ ions occupy the tetrahedral sites, and the trivalent Al³⁺ ions occupy the octahedral sites.^{[5][6]} However, a degree of disorder, known as "inversion," is common, where Mg²⁺ and Al³⁺ cations exchange sites.^{[4][5]} This phenomenon of cation ordering is quantified by the inversion parameter, *i*, in the formula (Mg_{1-*i*}Al_{*i*})[Mg_{*i*}Al_{2-*i*}]O₄, where parentheses denote tetrahedral sites and square brackets denote octahedral sites.^[4] An inversion parameter of *i*=0 corresponds to a normal spinel, while *i*=1 signifies an inverse spinel. A completely random distribution corresponds to *i*=2/3.^[2]

This guide focuses on non-stoichiometric spinel, where the MgO:Al₂O₃ molar ratio deviates from 1:1. This deviation significantly influences the defect chemistry and the cation ordering, thereby affecting the material's overall properties.







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- To cite this document: BenchChem. ["cation ordering in non-stoichiometric magnesium aluminate spinel"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b223811#cation-ordering-in-non-stoichiometric-magnesium-aluminate-spinel]

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